

# An In-depth Technical Guide to the Synthesis of Butyl Butyrate

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## Compound of Interest

Compound Name: Butylate

Cat. No.: B1668116

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This technical guide provides a comprehensive overview of the synthesis of butyl butyrate, a significant ester known for its characteristic pineapple aroma and wide applications in the food, beverage, and cosmetic industries.[1][2] This document delves into the core reaction mechanisms, catalytic strategies, and detailed experimental protocols, presenting quantitative data in a structured format for effective comparison and analysis.

## Core Synthesis Reaction: Fischer-Speier Esterification

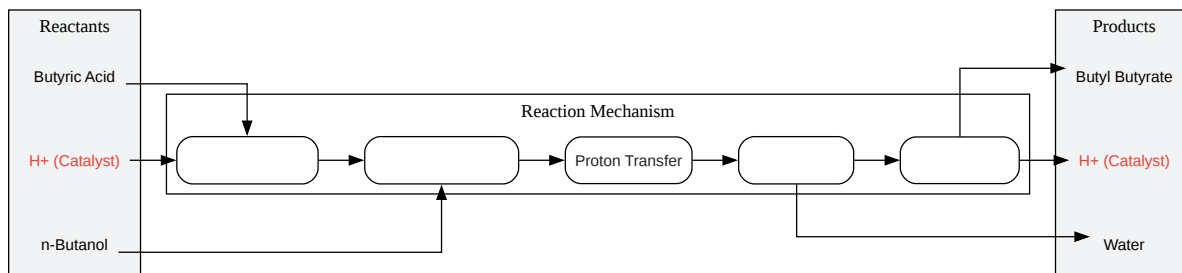
The primary industrial method for synthesizing butyl butyrate is the Fischer-Speier esterification, a reversible acid-catalyzed reaction between butyric acid (butanoic acid) and n-butanol.[3][4][5] The reaction equilibrium can be shifted towards the product side by removing water as it is formed or by using an excess of one of the reactants.

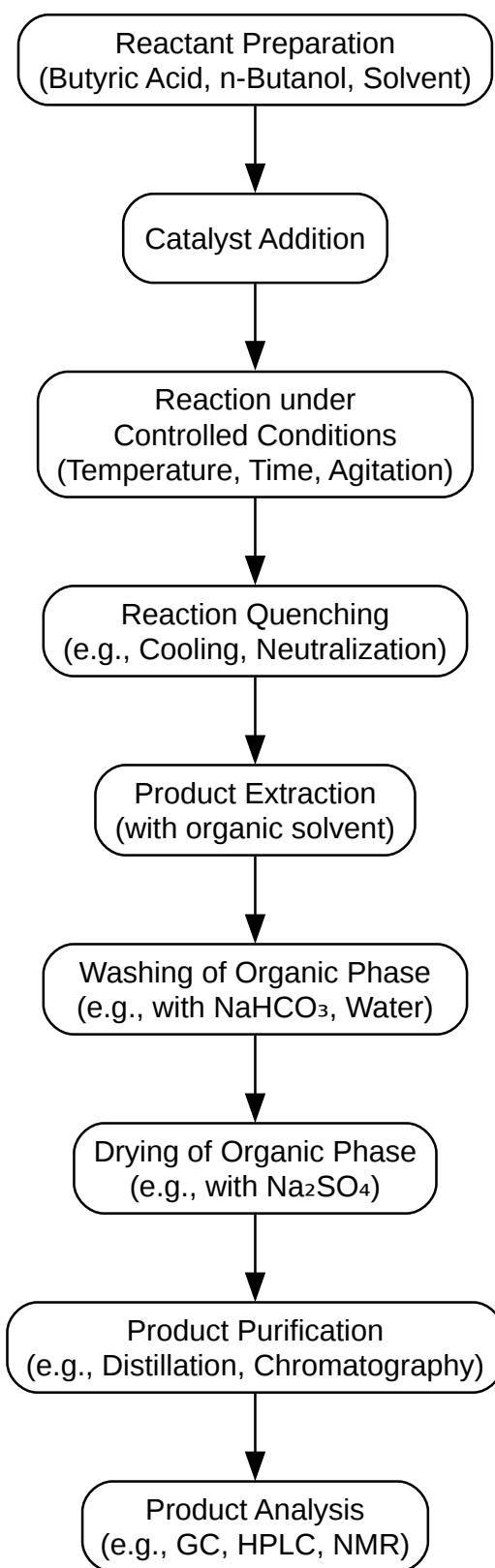
## Reaction Mechanism

The Fischer esterification of butyric acid and n-butanol proceeds through a series of proton transfer and nucleophilic attack steps:

- **Protonation of the Carbonyl Oxygen:** An acid catalyst protonates the carbonyl oxygen of butyric acid, increasing the electrophilicity of the carbonyl carbon.

- Nucleophilic Attack by n-Butanol: The nucleophilic oxygen atom of n-butanol attacks the activated carbonyl carbon, leading to the formation of a tetrahedral intermediate.
- Proton Transfer: A proton is transferred from the oxonium ion to one of the hydroxyl groups.
- Elimination of Water: The protonated hydroxyl group leaves as a water molecule, a good leaving group.
- Deprotonation: The final step involves the deprotonation of the resulting oxonium ion to yield the final product, butyl butyrate, and regenerate the acid catalyst.





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## References

- 1. Optimized butyl butyrate synthesis catalyzed by Thermomyces lanuginosus lipase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Microbial cell factory for butyl butyrate production: Knowledges and perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. CN111217704B - Method for preparing butyl butyrate by directly catalyzing and converting n-butyraldehyde - Google Patents [patents.google.com]
- 5. One-step Preparation of butyl butyrate from n-butyraldehyde [betterchemtech.com]
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